

Cycostat (Robenidine Hydrochloride) Efficacy: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycostat

Cat. No.: B7790849

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions regarding the impact of feed composition on the efficacy of **Cycostat** (robenidine hydrochloride).

Frequently Asked Questions (FAQs)

Q1: What is **Cycostat** (robenidine hydrochloride) and what is its primary function?

A1: **Cycostat**, with the active ingredient robenidine hydrochloride, is a synthetic, broad-spectrum anticoccidial agent.^{[1][2]} It is used as a feed additive to aid in the prevention of coccidiosis in poultry (broiler chickens and turkeys) and rabbits.^{[1][3]} Coccidiosis is a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*.^{[1][3]} Robenidine hydrochloride has both coccidiostatic (inhibiting growth) and coccidiocidal (killing) activity.^[1]

Q2: Are there any specific feed ingredients that are known to be incompatible with **Cycostat**?

A2: Yes, there is a critical incompatibility. **Cycostat** (robenidine hydrochloride) should not be used in Type B or C medicated feeds that contain bentonite.^{[1][4]} Bentonite is a type of absorbent clay sometimes used as a pellet binder or anti-caking agent in animal feed. Its inclusion in feeds medicated with robenidine is cautioned against.

Q3: Does the feed manufacturing process, such as pelleting, affect the stability and efficacy of **Cycostat**?

A3: The feed pelleting process does not appear to negatively impact the stability of robenidine hydrochloride. One study showed that pelleting feed at 80°C did not influence the robenidine HCl content.^[5] However, the stability of the active ingredient in the final pelleted feed can decrease over time. Recoveries of 75% to 88% were noted after storing the pelleted feed for 3 months at 25°C.^[5]

Q4: How stable is **Cycostat** in vitamin and mineral premixes before it's mixed into the final feed?

A4: Robenidine hydrochloride demonstrates good stability in vitamin/mineral premixes. Studies have shown that in premixes stored at 25°C and 60% relative humidity for up to 12 months, the recovery of robenidine HCl was greater than 96%.^[5] When stored under more stressful conditions of 40°C and 75% relative humidity for 3 months, the recovery was still greater than 90%.^[5]

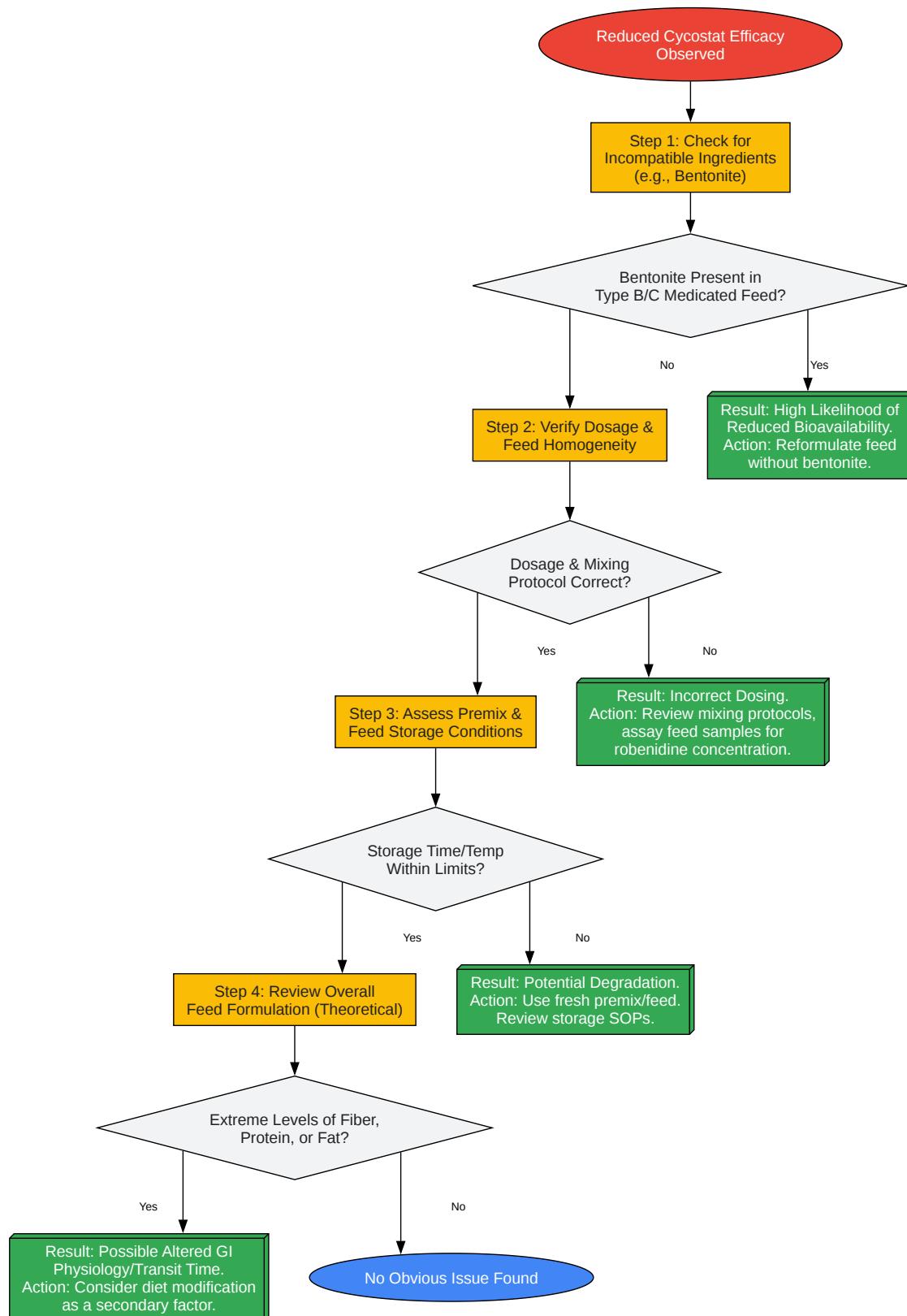
Q5: Does **Cycostat** interact with other feed additives or veterinary drugs?

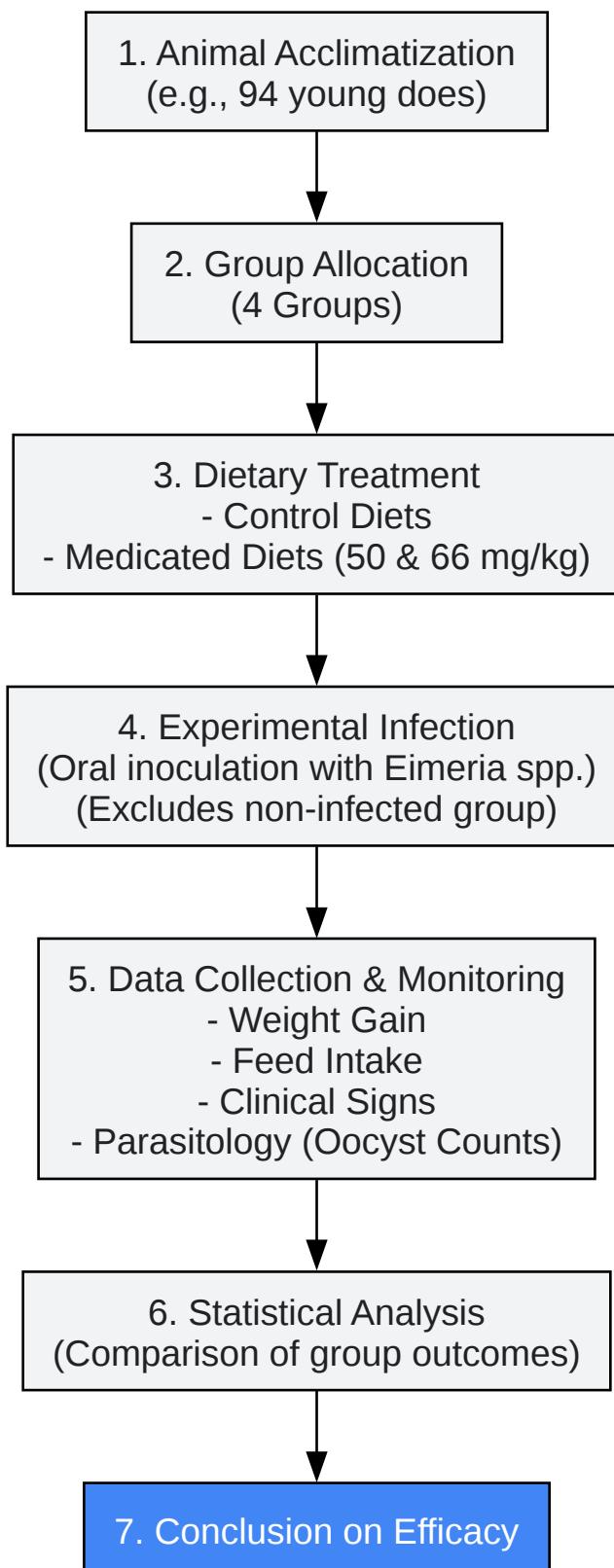
A5: According to the European Food Safety Authority (EFSA) FEEDAP Panel, no interactions or incompatibilities are generally expected when robenidine is used with other feed materials, carriers, or other approved additives.^{[5][6]} In the United States, it is approved for use in combination with specific feed additives like Aureomycin, BMD (bacitracin methylene disalicylate), and Lincomix in chickens.^{[1][2]}

Troubleshooting Guide: Investigating Reduced Efficacy

Issue: We are observing a decrease in the expected efficacy of **Cycostat** against coccidiosis in our experimental animal groups. What potential feed-related factors should we investigate?

This guide provides a systematic approach to troubleshooting potential issues related to feed composition and manufacturing that may impact **Cycostat**'s performance.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pahc.com [pahc.com]
- 2. nutriaid.co [nutriaid.co]
- 3. homelabvet.com [homelabvet.com]
- 4. fda.gov [fda.gov]
- 5. Safety and efficacy of Robenz® 66G (robenidine hydrochloride) for chickens for fattening and turkeys for fattening - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Cycostat (Robenidine Hydrochloride) Efficacy: Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7790849#impact-of-feed-composition-on-cycostat-efficacy>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com